

Application Notes and Protocols for the Purification of Jbir-15

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Jbir-15**

Cat. No.: **B15550148**

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These application notes provide a detailed overview and protocol for the purification of **Jbir-15**, an aspochracin derivative with antifungal properties, using liquid chromatography methods.

Jbir-15 is a secondary metabolite produced by the fungus *Aspergillus sclerotiorum*.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Introduction to Jbir-15

Jbir-15 is a bioactive fungal metabolite that has demonstrated notable antifungal activity.[\[1\]](#) As a member of the aspochracin family, its purification from complex fungal fermentation broths is a critical step for further pharmacological studies, including mechanism of action, efficacy, and safety profiling. The following protocols outline a systematic approach for the isolation and purification of **Jbir-15** utilizing modern liquid chromatography techniques.

Physicochemical Properties of Jbir-15

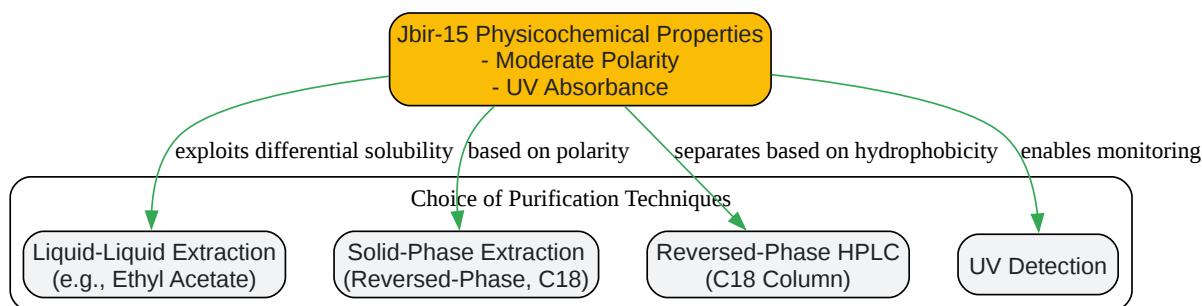
A summary of the key physicochemical properties of **Jbir-15** is presented in Table 1. This information is essential for the development of an effective purification strategy, including solvent selection and chromatographic conditions.

Table 1: Physicochemical Properties of **Jbir-15**

Property	Value	Reference
Molecular Formula	$C_{22}H_{34}N_4O_4$	[1]
Molecular Weight	418.53 g/mol	[1]
Class	Aspochracin Derivative	[1][2][3]
Producing Organism	Aspergillus sclerotiorum	[1][2][3]
Bioactivity	Antifungal	[1]
Solubility	Soluble in DMSO	[1]

Jbir-15 Purification Workflow

The overall workflow for the purification of **Jbir-15** from a fungal culture involves several key stages, from initial extraction to final polishing using high-performance liquid chromatography (HPLC). A diagrammatic representation of this workflow is provided below.



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